

A Comprehensive Technical Guide to the Physicochemical Properties of Trihexyltetradecylphosphonium Chloride

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Compound of Interest

Compound Name: *Trihexyltetradecylphosphonium chloride*

Cat. No.: *B1245204*

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Introduction

Trihexyltetradecylphosphonium chloride, a quaternary phosphonium salt, is a prominent ionic liquid that has garnered significant attention across various scientific disciplines. Its unique combination of properties, including high thermal stability and tunable solubility, makes it a valuable compound in applications ranging from catalysis and organic synthesis to materials science and drug delivery systems.^{[1][2]} This technical guide provides an in-depth overview of the core physicochemical properties of **trihexyltetradecylphosphonium chloride**, supported by experimental data and methodologies, to serve as a comprehensive resource for researchers and professionals in the field.

Core Physicochemical Properties

The distinct characteristics of **trihexyltetradecylphosphonium chloride** arise from its molecular structure, which features a central phosphorus atom bonded to three hexyl chains and one tetradecyl chain, with a chloride counter-ion.^[2] This structure imparts a unique combination of hydrophobicity and ionic character, influencing its behavior in various environments.

General and Physical Properties

A summary of the fundamental physical and chemical identifiers for **trihexyltetradecylphosphonium chloride** is presented in Table 1.

Property	Value	Reference
Molecular Formula	C ₃₂ H ₆₈ ClP	[3][4]
Molecular Weight	519.31 g/mol	[1][2][3][4][5][6]
CAS Number	258864-54-9	[3][4][5]
Appearance	Clear to pale yellow liquid	[1]
Form	Liquid at room temperature	[3][4]

Thermal Properties

The thermal stability of an ionic liquid is a critical parameter for its application in various processes, particularly those conducted at elevated temperatures.[7]

Trihexyltetradecylphosphonium chloride exhibits notable thermal stability.[2] Key thermal properties are detailed in Table 2.

Property	Value	Conditions	Reference
Melting Point	< Room Temperature; -70 °C; -50°C	[2][4][5][6][8]	
Flash Point	118 °C	[4]	
Thermal Decomposition (Tonset)	320 °C	Under N ₂ atmosphere	[9]
Thermal Decomposition (Tonset)	309 °C	In air	[9]

It is important to note that the thermal stability can be influenced by factors such as the presence of impurities and the heating rate during analysis.^{[7][10]} The presence of oxygen can also lead to a lower thermal stability.^{[7][10]}

Density and Viscosity

The density and viscosity of **trihexyltetradecylphosphonium chloride** are important for its use as a solvent and in fluidic applications. These properties are temperature-dependent, as shown in Table 3.

Property	Value	Temperature	Reference
Density	0.895 g/mL	20 °C	^{[1][3][4]}
Density	0.88 g/cm ³	25 °C	^{[2][5][6]}
Viscosity	1824 cP	25 °C	^{[5][6]}
Viscosity	1631 cP	25 °C	^[2]
Viscosity	824 mPa.s	25 °C	^[8]

Solubility and Solution Behavior

The solubility of **trihexyltetradecylphosphonium chloride** in various solvents is a key aspect of its utility. It is generally hydrophobic and exhibits miscibility with a range of organic solvents.^{[8][11]}

Solvent	Solubility	Reference
Water	Immiscible	[8]
Chloroform	Slightly Soluble	[4]
Dichloromethane	Slightly Soluble	[4]
Methanol	Slightly Soluble	[4]
Hexane	Miscible	[8]
Toluene	Miscible	[8]
Diethyl ether	Miscible	[8]
Tetrahydrofuran	Miscible	[8]
2-hydroxypropane	Miscible	[8]

As a surfactant-like molecule, **trihexyltetradecylphosphonium chloride** can form micelles in solution above a certain concentration, known as the critical micelle concentration (CMC). The CMC is a crucial parameter in applications such as detergency and drug delivery. While specific CMC data for this compound is not readily available in the cited literature, its amphiphilic structure suggests such behavior.

Electrochemical Properties

The ionic nature of **trihexyltetradecylphosphonium chloride** imparts electrical conductivity, a property that is vital for its use in electrochemical applications like batteries and capacitors.[2]

Property	Value	Temperature	Reference
Conductivity	4.63 mS/cm	25 °C	[2][5][6]

Experimental Protocols

The following sections outline the general experimental methodologies used to determine the key physicochemical properties of ionic liquids like **trihexyltetradecylphosphonium chloride**.

Density Measurement

The density of ionic liquids can be determined using a vibrating tube densimeter. The instrument measures the oscillation period of a U-shaped tube filled with the sample. This period is directly related to the density of the liquid. The temperature of the sample is precisely controlled during the measurement.

Viscosity Measurement

Viscosity is commonly measured using a rotational viscometer or a falling-ball viscometer. A rotational viscometer measures the torque required to rotate a spindle immersed in the fluid at a constant angular velocity. A falling-ball viscometer measures the time it takes for a ball of known density and diameter to fall through the liquid under gravity. Temperature control is crucial for accurate viscosity measurements as it is highly temperature-dependent.

Thermal Stability Analysis (Thermogravimetric Analysis - TGA)

Thermogravimetric analysis (TGA) is the standard method for determining the thermal stability of ionic liquids.[3] A small sample of the ionic liquid is placed in a pan and heated at a constant rate in a controlled atmosphere (e.g., nitrogen or air). The TGA instrument continuously measures the mass of the sample as a function of temperature. The onset decomposition temperature (T_{onset}) is determined from the TGA curve as the temperature at which significant mass loss begins.[3]

Solubility Determination

The solubility of **trihexyltetradecylphosphonium chloride** in various solvents can be determined by the equilibrium method. A known amount of the ionic liquid is mixed with a specific volume of the solvent in a sealed container. The mixture is agitated at a constant temperature until equilibrium is reached. The concentration of the ionic liquid in the solvent is then determined using an appropriate analytical technique, such as UV-Vis spectroscopy or chromatography. For immiscible systems, visual inspection is often sufficient.

Conductivity Measurement

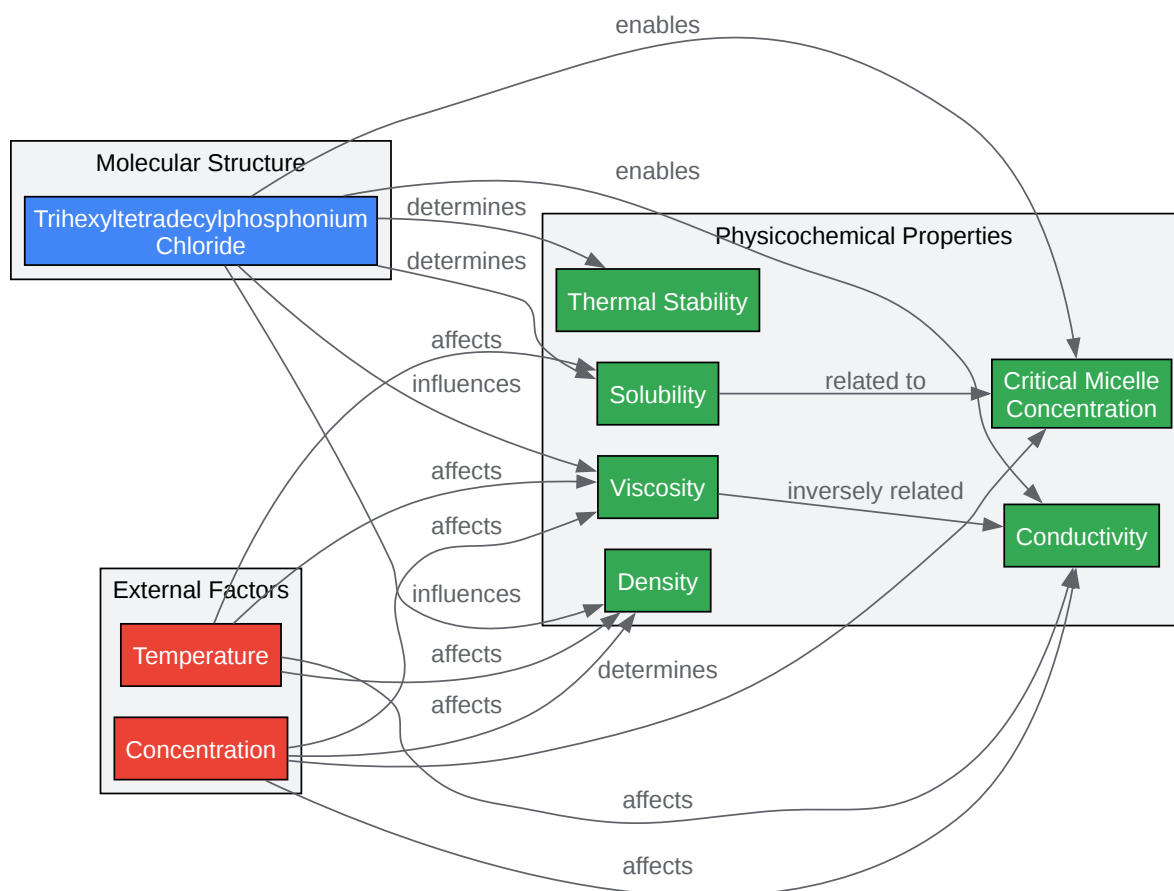
The ionic conductivity is measured using a conductivity meter. The instrument consists of two electrodes with a fixed distance and surface area, which are immersed in the ionic liquid. An alternating voltage is applied across the electrodes, and the resulting current is measured. The conductivity is then calculated from the resistance of the sample. The measurement is performed in a temperature-controlled cell.

Critical Micelle Concentration (CMC) Determination

Several methods can be used to determine the CMC of surfactants. One common method is surface tensiometry. The surface tension of solutions with increasing concentrations of the surfactant is measured. A plot of surface tension versus the logarithm of the surfactant concentration will show a sharp break point, which corresponds to the CMC. Other methods include conductivity measurements (for ionic surfactants), where a change in the slope of the conductivity versus concentration plot indicates micelle formation, and fluorescence spectroscopy using a hydrophobic probe that partitions into the micelles.

Logical Relationships of Physicochemical Properties

The physicochemical properties of **trihexyltetradecylphosphonium chloride** are interconnected. The following diagram illustrates some of these key relationships.



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Caption: Interrelationships between the molecular structure, external factors, and key physicochemical properties of **trihexyltetradecylphosphonium chloride**.

Conclusion

Trihexyltetradecylphosphonium chloride is a versatile ionic liquid with a well-defined set of physicochemical properties that make it suitable for a wide array of applications. Its liquid state at room temperature, high thermal stability, and miscibility with organic solvents are particularly advantageous. This technical guide has provided a consolidated source of quantitative data and experimental methodologies to aid researchers and drug development professionals in harnessing the full potential of this unique compound. Further research into its biological interactions and toxicological profile will be crucial for expanding its applications in the pharmaceutical and biomedical fields.

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